

Mass Spectral Analysis of 4-Ethyl-2,5-dimethylheptane: A Technical Guide

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Compound of Interest

Compound Name: 4-Ethyl-2,5-dimethylheptane

CAS No.: 61868-28-8

Cat. No.: B14560399

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Abstract: This technical guide provides a detailed overview of the mass spectral characteristics of the branched alkane **4-Ethyl-2,5-dimethylheptane**. It outlines the foundational principles of its fragmentation under Electron Ionization (EI), presents a predicted mass spectrum based on established fragmentation rules, and details a standard experimental protocol for its analysis via Gas Chromatography-Mass Spectrometry (GC-MS). This document serves as a key resource for the identification and structural elucidation of this compound in complex matrices.

Introduction to Mass Spectrometry of Branched Alkanes

4-Ethyl-2,5-dimethylheptane (Molecular Formula: $C_{11}H_{24}$, Molecular Weight: 156.31 g/mol) is a saturated branched alkane.^{[1][2]} Mass spectrometry, particularly when coupled with gas chromatography (GC-MS), is the definitive technique for its identification. Under Electron Ionization (EI), the molecule undergoes predictable fragmentation, creating a unique fingerprint that allows for its structural confirmation.

Unlike linear alkanes, which produce spectra with clusters of peaks separated by 14 atomic mass units (amu) corresponding to CH_2 groups, the fragmentation of branched alkanes is

governed by cleavage at the branching points.^[3] This preferential fragmentation occurs because it leads to the formation of more stable secondary (2°) and tertiary (3°) carbocations.^{[3][4]} Consequently, the molecular ion peak (M^+) in highly branched alkanes is often of very low abundance or entirely absent.^{[5][6][7]} The fragmentation process is driven by the stability of the resulting carbocation and radical, with the elimination of the largest substituent at a branch being a favored pathway.^{[4][5]}

Predicted Mass Spectrum and Fragmentation Pattern

While a publicly available, authenticated mass spectrum for **4-Ethyl-2,5-dimethylheptane** is not present in the primary NIST database, its fragmentation pattern can be reliably predicted based on the principles of alkane mass spectrometry. The structure of **4-Ethyl-2,5-dimethylheptane** features two key branching points that will direct its fragmentation.

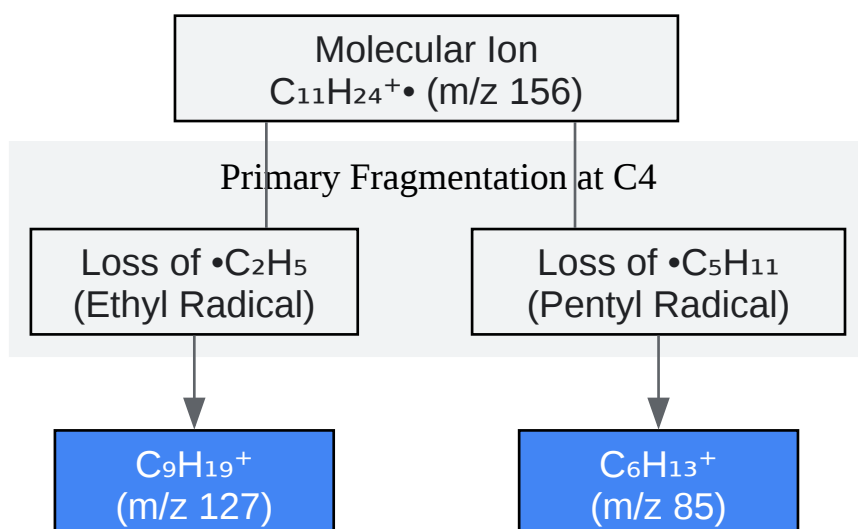
Molecular Structure:

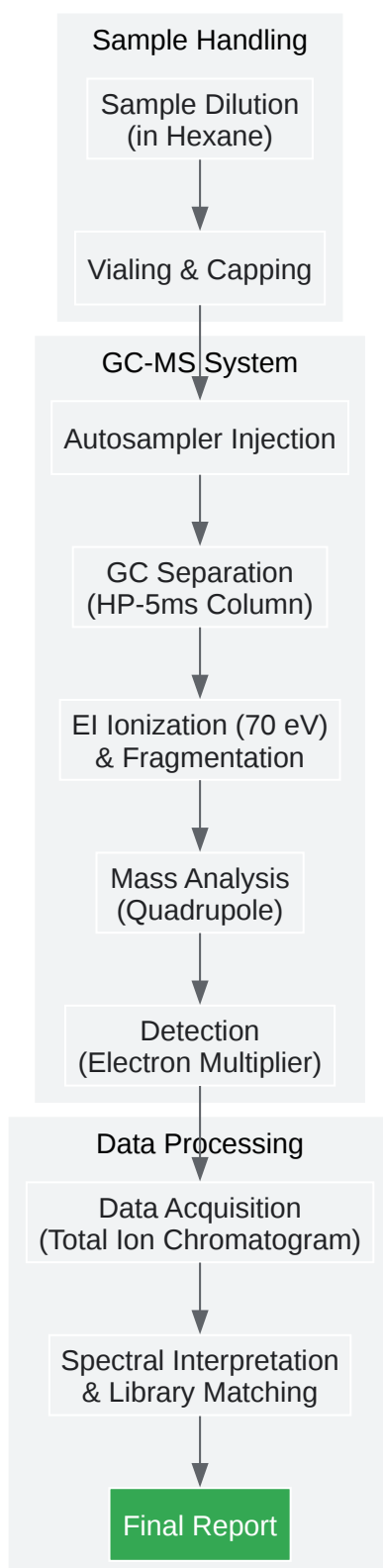
The molecular ion (M^+) has a mass-to-charge ratio (m/z) of 156. Cleavage will occur at the C4 and C5 positions to generate the most stable carbocations. The most significant predicted fragments are summarized in the table below.

m/z (Mass/Charge)	Predicted Fragment Ion	Corresponding Neutral Loss	Comments
156	$[\text{C}_{11}\text{H}_{24}]^{+\bullet}$	(None)	Molecular Ion (M^+). Expected to be very low in abundance or absent. [5] [7]
127	$[\text{C}_9\text{H}_{19}]^+$	$\bullet\text{C}_2\text{H}_5$ (Ethyl radical)	Cleavage at C4, loss of the ethyl group. A highly favored fragmentation. [5]
113	$[\text{C}_8\text{H}_{17}]^+$	$\bullet\text{C}_3\text{H}_7$ (Propyl radical)	Cleavage at C5, loss of a propyl group.
85	$[\text{C}_6\text{H}_{13}]^+$	$\bullet\text{C}_5\text{H}_{11}$ (Pentyl radical)	Cleavage at C4, loss of a pentyl group.
71	$[\text{C}_5\text{H}_{11}]^+$	$\bullet\text{C}_6\text{H}_{13}$ (Hexyl radical)	Cleavage at C5, loss of a hexyl group. A common fragment for branched alkanes. [5]
57	$[\text{C}_4\text{H}_9]^+$	$\bullet\text{C}_7\text{H}_{15}$ (Heptyl radical)	Tertiary butyl cation or secondary butyl cation. A very common and stable fragment.
43	$[\text{C}_3\text{H}_7]^+$	$\bullet\text{C}_8\text{H}_{17}$ (Octyl radical)	Isopropyl cation. A very common and stable fragment.

Logical Fragmentation Pathway

The fragmentation of **4-Ethyl-2,5-dimethylheptane** is initiated by the removal of an electron to form the molecular ion, which then undergoes cleavage at its branching points to yield more stable carbocations.





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- To cite this document: BenchChem. [Mass Spectral Analysis of 4-Ethyl-2,5-dimethylheptane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14560399/docs#mass-spectral-analysis-of-4-ethyl-2-5-dimethylheptane-a-technical-guide>]

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